

Comprehensive Synthetic Guide: 2-Pentylpyrrolidine

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Compound of Interest

Compound Name: 2-Pentylpyrrolidine

Cat. No.: B13243881

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CAS (HCl Salt): 1374604-02-0 | Formula: C

H

N | MW: 141.26 g/mol (Free base)

Executive Summary

2-Pentylpyrrolidine is a saturated nitrogen heterocycle featuring a five-membered ring substituted at the

-position with a five-carbon alkyl chain. It serves as a structural simplifier of the solenopsin class of alkaloids (found in *Solenopsis* fire ants), exhibiting significant insecticidal and anti-angiogenic properties.

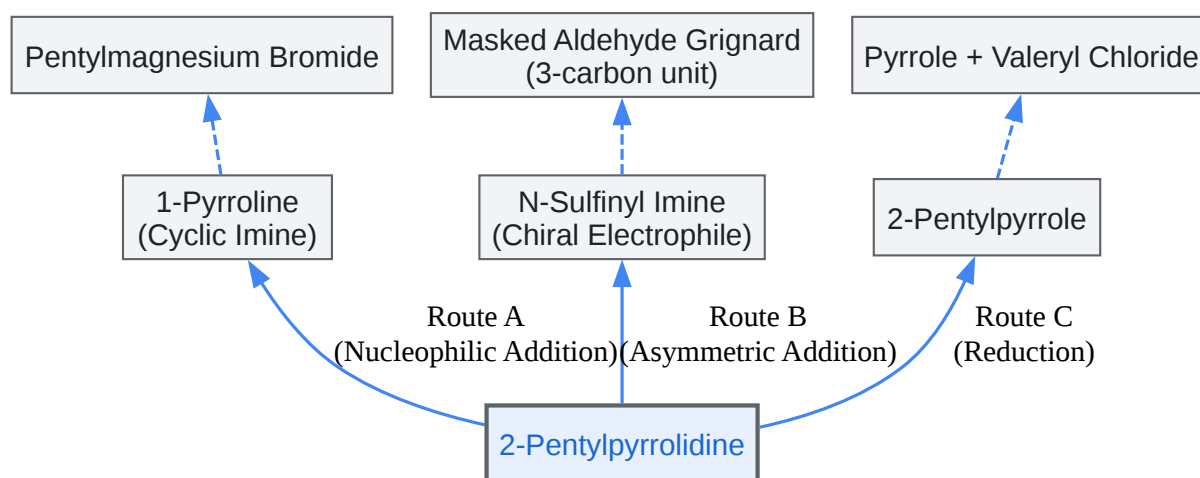
This guide details three distinct synthetic pathways chosen for their specific utility:

- Route A (High-Throughput/Discovery): Grignard Addition to 1-Pyrroline. Best for rapid generation of racemic material.
- Route B (Precision/Pharma): Asymmetric Synthesis via Ellman's Auxiliary. Best for enantiopure (>98% ee) synthesis.

- Route C (Industrial/Scale-Up): Hydrogenation of 2-Pentylpyrrole. Best for multigram to kilogram scale production.

Retrosynthetic Analysis

To design the most efficient synthesis, we must deconstruct the target molecule. The strategic disconnections reveal the logic behind the chosen routes.



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Figure 1: Retrosynthetic disconnection of **2-pentylpyrrolidine** showing the three primary strategic approaches.

Route A: The "Classic" Discovery Route

Method: Grignard Addition to 1-Pyrroline (Racemic) Utility: Rapid access to standard reference material.

This route utilizes the reactivity of the cyclic imine (1-pyrroline) towards nucleophiles. Since 1-pyrroline is unstable (prone to trimerization), it is best generated in situ or used immediately as the trimer.

Experimental Protocol

Reagents:

- 4-Aminobutanal diethyl acetal (Precursor)
- Hydrochloric acid (2M)
- Pentylmagnesium bromide (2.0 M in ether)
- Solvents: Diethyl ether, DCM.

Step-by-Step Workflow:

- Generation of 1-Pyrroline:
 - Dissolve 4-aminobutanal diethyl acetal (10 mmol) in 2M HCl (10 mL).
 - Stir at room temperature for 1 hour to hydrolyze the acetal and cyclize to 1-pyrroline.
 - Neutralize carefully with NaOH at 0°C, extract rapidly with diethyl ether, and dry over MgSO₄.
 - . Note: Use immediately.
- Grignard Addition:
 - Cool the ethereal solution of 1-pyrroline to -78°C under Argon.
 - Add Pentylmagnesium bromide (1.2 equiv) dropwise over 20 minutes.
 - Allow the reaction to warm to 0°C and stir for 2 hours. The imine C=N bond undergoes nucleophilic attack to form the magnesium amide.
- Work-up:
 - Quench with saturated aqueous NH₄Cl.
 - Extract the aqueous layer with DCM (3x).

- Combine organics, dry over Na

SO

, and concentrate.

- Purification:
 - The crude oil is purified via Kugelrohr distillation (approx. 80-90°C at 0.5 mmHg) or flash chromatography (DCM:MeOH:NH OH 90:9:1).

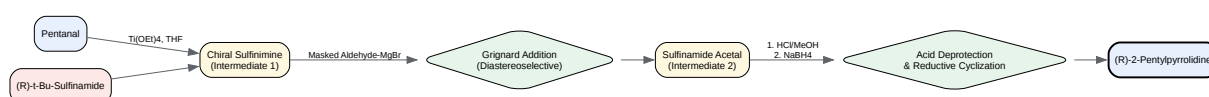
Route B: The "Pharma-Grade" Asymmetric Route

Method: Ellman's Sulfinamide Auxiliary Utility: Synthesis of enantiopure (>98% ee) (R)- or (S)-**2-pentylpyrrolidine** for biological assays.

This modern approach uses tert-butan sulfinamide to control stereochemistry. The key step is the diastereoselective addition of a Grignard reagent to a chiral sulfinimine.

Mechanism & Logic

- Condensation: Pentanal condenses with (R)-t-butan sulfinamide to form a chiral sulfinimine.
- Asymmetric Addition: A Grignard reagent derived from a masked 3-carbon aldehyde (e.g., 2-(2-bromoethyl)-1,3-dioxane) adds to the imine. The bulky tert-butyl group directs the attack, setting the stereocenter.
- Cyclization: Acidic deprotection unmasks the aldehyde and removes the sulfinyl group, triggering spontaneous intramolecular reductive amination (with a reducing agent) or cyclization/reduction.



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Figure 2: Enantioselective synthesis workflow using Ellman's auxiliary.

Experimental Protocol (Targeting (R)-Isomer)

Reagents:

- Pentanal
- (R)-2-Methyl-2-propanesulfinamide
- Titanium(IV) ethoxide (Lewis Acid catalyst)
- Grignard Reagent: Prepared from 3-chloropropylamine equivalent or masked aldehyde.
Optimization: Use Allylmagnesium bromide followed by hydroboration/cyclization for a robust alternative, or the 3-benzyloxypropyl magnesium bromide method.
 - Preferred Variation: Addition of Allylmagnesium bromide to the Pentanal-derived sulfinimine, followed by hydroboration-oxidation to the alcohol, mesylation, and cyclization. This is often higher yielding than the acetal route.

Protocol (Allyl Variation):

- Imine Formation: Mix Pentanal (1.0 eq), (R)-sulfinamide (1.1 eq), and Ti(OEt)₄ (2.0 eq) in THF. Stir 12h. Pour into brine, filter, and concentrate.
- Grignard Addition: Add Allylmagnesium bromide (2.0 eq) to the sulfinimine in DCM at -78°C. (Yields >90%, dr >95:5).
- Hydroboration/Oxidation: Treat the homoallylic amine with 9-BBN, then NaOH/H₂O to generate the primary alcohol.
- Cyclization: Convert alcohol to mesylate (MsCl, Et₃N). Treat with base (NaH) or heat to cyclize to the N-sulfinyl pyrrolidine.

- Deprotection: Treat with HCl/MeOH to remove the sulfinyl group.

Route C: The "Industrial" Route

Method: Acylation of Pyrrole followed by Exhaustive Reduction Utility: Cost-effective scale-up (Gram to Kilogram).

Experimental Protocol

Step 1: Acylation (Friedel-Crafts)

- Reactants: Pyrrole (excess), Valeryl chloride (Pentazoyl chloride).
- Conditions: No catalyst needed if heating, or use AlCl₃ at 0°C.
- Product: 2-Valerylpyrrole (2-Pentazoylpyrrole).
- Note: Acylation occurs preferentially at the C2 position.

Step 2: Ketone Reduction

- Method: Wolff-Kishner Reduction (Hydrazine hydrate, KOH, ethylene glycol, 180°C) or reduction with NaBH₄ followed by hydrogenolysis.
- Product: 2-Pentylpyrrole.^[1]

Step 3: Ring Hydrogenation

- Catalyst: 5% Rhodium on Alumina (Rh/Al₂O₃) or Platinum Oxide (PtO₂).

- Conditions: 50-100 psi H

, Acetic Acid solvent, RT.

- Result: **2-Pentylpyrrolidine** (cis/trans mixture, predominantly cis if acidic).

Purification & Characterization Data

Purification Strategy

- Acid-Base Extraction: Dissolve crude in ether. Extract with 1M HCl (impurities stay in ether). Basify aqueous layer (pH >12) with NaOH. Extract amine back into ether.
- Distillation: Boiling point is estimated at 190-200°C (760 mmHg). Kugelrohr distillation is recommended for small batches.

Characterization (Expected Data)

Parameter	Value / Description
Appearance	Colorless to pale yellow oil.
Boiling Point	~85-90 °C at 15 mmHg (approx. 195 °C at atm).
¹ H NMR (CDCl ₃)	2.8-3.0 (m, 3H, N-CH/N-CH
	), 1.2-1.9 (m, 12H, alkyl chain + ring CH
	), 0.9 (t, 3H, terminal CH
	).
MS (ESI)	[M+H]
	= 142.16
Refractive Index	

References

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- Grignard to 1-Pyrroline: Brandänge, S., & Lindblom, L. "Synthesis of 2-alkylpyrrolidines." Acta Chemica Scandinavica B 30 (1976): 93.
- Review of Pyrrolidine Synthesis: "Synthesis of Pyrrolidines." Organic Chemistry Portal. [Link](#)

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